

An In-Depth Technical Guide to Myrcenyl Acetate: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Myrcenyl acetate

Cat. No.: B075538

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Introduction

Myrcenyl acetate is a naturally occurring monoterpene ester valued for its pleasant, fresh, and slightly floral and citrusy aroma. It is a key component in the fragrance and flavor industries and is found in various essential oils. Beyond its sensory characteristics, understanding the chemical properties and structure of **myrcenyl acetate** is crucial for its application in research, particularly in the development of new fragrances, and for assessing its potential biological activities. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **myrcenyl acetate**, tailored for a scientific audience.

Chemical and Physical Properties

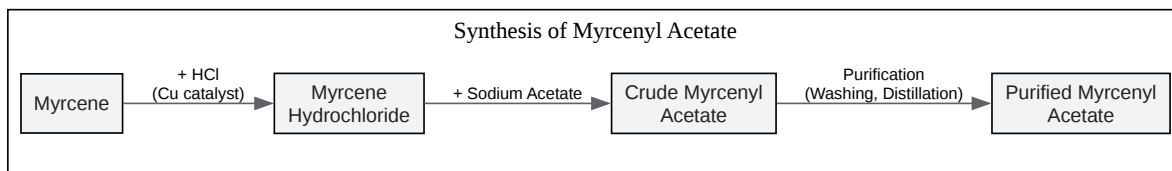
Myrcenyl acetate is a colorless liquid with a characteristic odor.^{[1][2]} Its fundamental chemical and physical properties are summarized in the table below, providing a quantitative overview for easy reference and comparison.

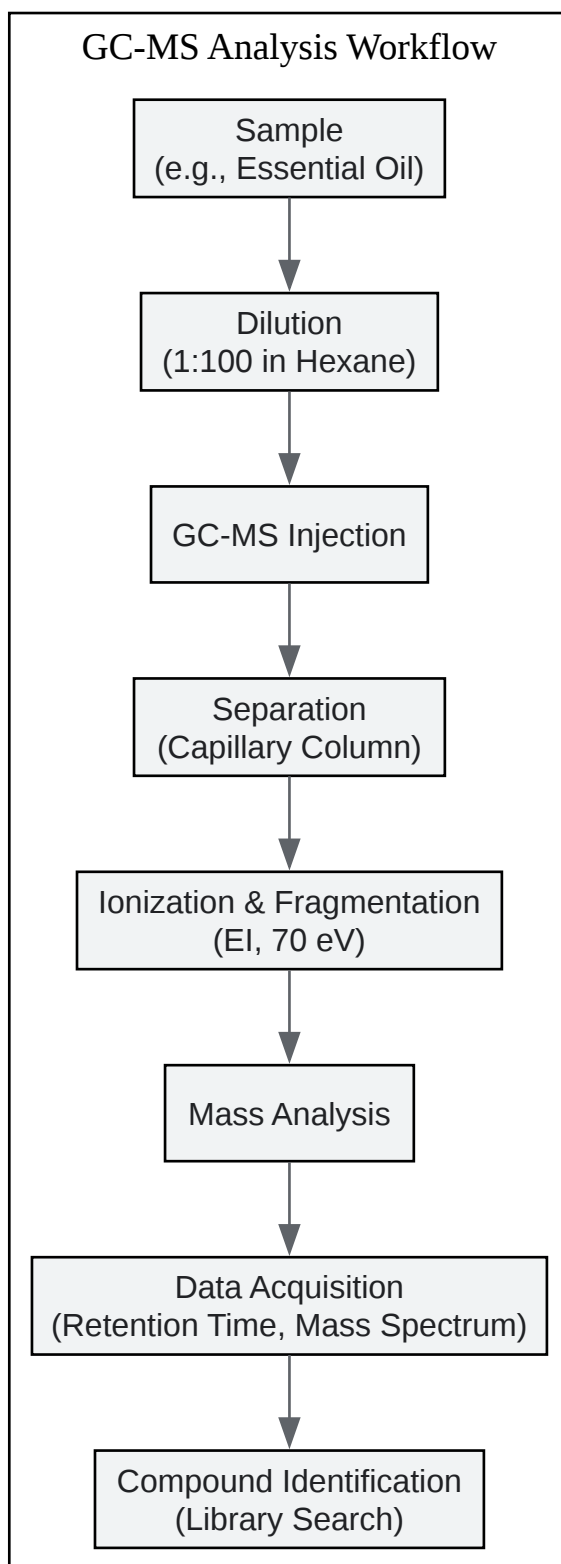
Property	Value	Reference(s)
IUPAC Name	(2-methyl-6-methylideneoct-7-en-2-yl) acetate	[3]
Synonyms	Myrcenol acetate, Neobergamate, Pseudo linalyl acetate	[3]
CAS Number	1118-39-4	[1][4]
Molecular Formula	C ₁₂ H ₂₀ O ₂	[1][5][6]
Molecular Weight	196.29 g/mol	[5][7]
Appearance	Colorless clear liquid	[1]
Odor	Fresh, clean, citrus, metallic, pear, lavender, floral complex	[4][6]
Boiling Point	256.00 to 257.00 °C @ 760.00 mm Hg	[4]
Density	0.902 - 0.913 g/cm ³ @ 20°C	[1]
Refractive Index	1.4560 - 1.4610 @ 20°C	[1]
Vapor Pressure	0.0149 mmHg @ 23°C	[6]
Flash Point	82 °C (180 °F)	[1][4]
Solubility	Insoluble in water; soluble in alcohol	[1]
logP (o/w)	3.4	[6]

Chemical Structure and Isomerism

The chemical structure of **myrcenyl acetate** is characterized by a ten-carbon backbone derived from myrcene, with an acetate group attached to a tertiary carbon.

Structure:





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References

- 1. MYRCENYL ACETATE IFF [ventos.com]
- 2. Myrcenyl Acetate – Fresh Citrus-woody Ester | Chemicalbull [chemicalbull.com]
- 3. Myrcenylacetate | C₁₂H₂₀O₂ | CID 14235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. myrcenyl acetate, 1118-39-4 [thegoodscentcompany.com]
- 5. scent.vn [scent.vn]
- 6. iff.com [iff.com]
- 7. GSRS [gsrs.ncats.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com